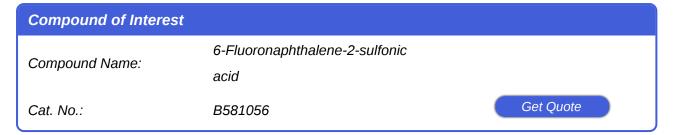


6-Fluoronaphthalene-2-sulfonic acid molecular structure and formula

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Technical Guide: 6-Fluoronaphthalene-2-sulfonic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Fluoronaphthalene-2-sulfonic acid**, including its molecular structure, chemical formula, and known properties. Due to its nature as a specialized research chemical, publicly available data is limited. This guide consolidates available information and provides logical extrapolations based on the chemistry of related compounds.

Chemical Identity and Properties

6-Fluoronaphthalene-2-sulfonic acid is an organofluorine compound and a derivative of naphthalene. The presence of both a fluorine atom and a sulfonic acid group makes it a potentially valuable intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.

Molecular Structure and Formula

Chemical Formula: C10H7FO3S[1][2]

• Molecular Weight: 226.22 g/mol [2]



CAS Number: 859071-26-4[1][2][3]

SMILES: O=S(C1=CC=C2C=C(F)C=CC2=C1)(O)=O[2]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **6-Fluoronaphthalene-2-sulfonic acid** are not widely available in published literature. The data presented below is based on computational predictions and information from chemical suppliers.

Property	Value	Source
Molecular Formula	C10H7FO3S	[1][2]
Molecular Weight	226.22 g/mol	[2]
CAS Number	859071-26-4	[1][2][3]
Predicted LogP	3.30640	ChemSrc
Appearance	Not specified	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

Synthesis and Experimental Protocols

A specific, validated experimental protocol for the synthesis of **6-Fluoronaphthalene-2-sulfonic acid** is not detailed in readily accessible scientific literature. However, a plausible synthetic route is the direct electrophilic sulfonation of 2-fluoronaphthalene. The regiochemistry of this reaction is influenced by reaction conditions, particularly temperature.

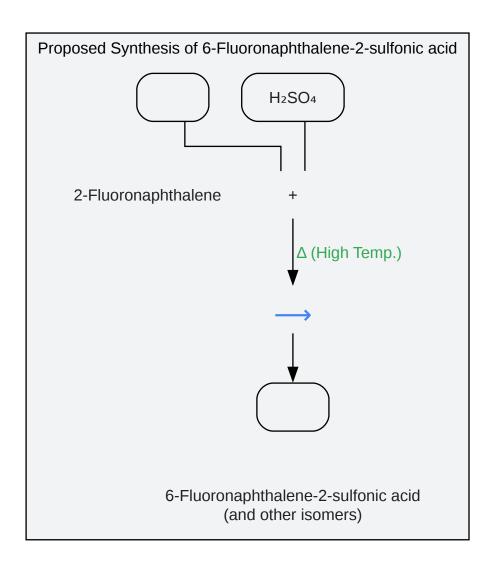
Proposed Synthesis: Sulfonation of 2-Fluoronaphthalene

The sulfonation of naphthalene derivatives is a well-established reaction. At lower temperatures, the reaction is kinetically controlled and tends to favor substitution at the alpha-



position (C1 or C4). At higher temperatures, the reaction becomes thermodynamically controlled, favoring the formation of the more stable beta-isomer (like the C2, C3, C6, or C7 positions)[4]. Since the target molecule is a 2-sulfonic acid (a beta-sulfonic acid), the reaction would likely be performed at an elevated temperature.

Reaction Scheme:



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Caption: Proposed synthesis via electrophilic sulfonation.

Experimental Protocol Outline:



- Reaction Setup: In a flask equipped with a stirrer, thermometer, and condenser, add 2fluoronaphthalene.
- Sulfonation: Slowly add concentrated sulfuric acid (or oleum) to the 2-fluoronaphthalene while stirring. The molar ratio and concentration of the sulfonating agent would need to be optimized.
- Heating: Heat the reaction mixture to a temperature likely in the range of 140-160°C to favor the formation of the thermodynamically more stable beta-sulfonated products. The reaction time would need to be monitored, potentially for several hours.
- Workup: After cooling, the reaction mixture would be carefully quenched by pouring it into cold water or onto ice.
- Isolation: The product, **6-fluoronaphthalene-2-sulfonic acid**, along with other isomers, would likely be isolated from the aqueous solution by salting out, for example, by adding sodium chloride to precipitate the sodium sulfonate salt.
- Purification: Further purification would be necessary to separate the desired 6-fluoro-2-sulfonic acid isomer from other isomers (e.g., 7-fluoro-2-sulfonic acid) and disulfonated byproducts. This could be achieved by fractional crystallization of its salts.

Note: This is a generalized protocol. The specific conditions would require experimental optimization and validation.

Applications in Research and Drug Development

While specific applications for **6-Fluoronaphthalene-2-sulfonic acid** are not widely documented, its structure suggests potential utility in several areas:

- Pharmaceutical Intermediates: Naphthalene sulfonic acids are precursors in the synthesis of
 various dyes and pharmaceutical compounds. The fluorine atom can be a valuable addition
 for modulating the electronic and lipophilic properties of a molecule, which is a common
 strategy in drug design to improve metabolic stability and binding affinity.
- Materials Science: Fluorinated aromatic compounds are used in the synthesis of polymers and materials for electronics, such as in OLEDs and OPVs[5]. This compound could serve as



a building block for such materials.

Chemical Probes: The naphthalene core is fluorescent, and the sulfonic acid group imparts
water solubility. These features could be exploited in the design of fluorescent probes for
biological imaging or chemical sensing.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **6-Fluoronaphthalene-2-sulfonic acid** is not readily available. However, based on the hazards of related compounds like other naphthalenesulfonic acids, the following precautions are advised:

- General Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid generating dust.
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, chemicalresistant gloves, and safety goggles or a face shield.
- Hazards: Sulfonic acids are generally corrosive and can cause severe skin burns and eye damage. Handle with care.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

This information is for guidance only and is not a substitute for a formal safety assessment.

Spectroscopic Data

No public sources with detailed NMR, IR, or Mass Spectrometry data for **6- Fluoronaphthalene-2-sulfonic acid** were identified. Researchers who purchase this compound from chemical suppliers may be able to request a Certificate of Analysis (CoA) which would contain this information.

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